

Furametpyr In Vitro Assay Protocols for Fungal Pathogens: Application Notes

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For Researchers, Scientists, and Drug Development Professionals

Introduction

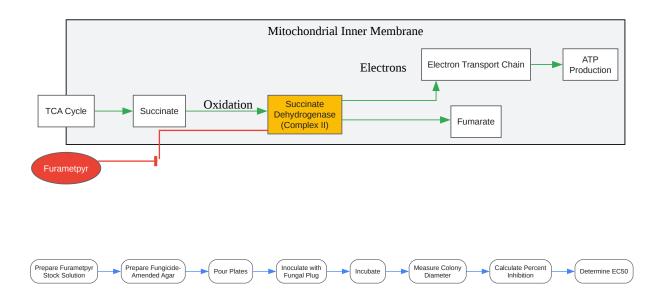
Furametpyr is a pyrazole-carboxamide fungicide categorized as a Succinate Dehydrogenase Inhibitor (SDHI).[1] Its primary mode of action is the inhibition of mitochondrial succinate oxidation, a critical process in the respiratory chain of fungi.[1] This disruption of the fungal respiratory system makes **Furametpyr** an effective agent against a range of fungal pathogens. Primarily recognized for its efficacy in controlling rice sheath blight caused by Rhizoctonia solani, its broader spectrum of activity is a subject of ongoing research.[2]

These application notes provide detailed protocols for in vitro assays to determine the antifungal efficacy of **Furametpyr** against various fungal pathogens. The methodologies described herein are essential for researchers in fungicide discovery and development, enabling the standardized assessment of **Furametpyr**'s inhibitory activity.

Mechanism of Action: Succinate Dehydrogenase Inhibition

Furametpyr targets complex II (succinate dehydrogenase or SDH) of the mitochondrial respiratory chain. By binding to the ubiquinone-binding (Qp) site of the SDH enzyme, **Furametpyr** blocks the oxidation of succinate to fumarate. This inhibition halts the electron transport chain, thereby disrupting ATP production and ultimately leading to fungal cell death.





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References

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